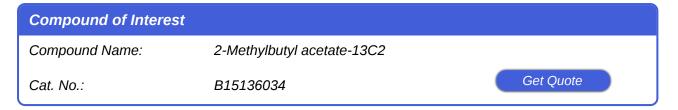


A Technical Guide to 2-Methylbutyl acetate-13C2: Properties, Applications, and Experimental Considerations

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **2-Methylbutyl acetate-13C2**, a stable isotope-labeled compound increasingly utilized in metabolic research and drug development. This document details its physical and chemical characteristics, offers insights into its analytical determination via mass spectrometry and NMR spectroscopy, and outlines a general experimental workflow for its use as a tracer in metabolic studies. The information presented herein is intended to serve as a valuable resource for researchers employing stable isotope labeling techniques to investigate biochemical pathways and cellular metabolism.

Introduction

2-Methylbutyl acetate-13C2 is the isotopically labeled form of 2-methylbutyl acetate, an organic ester. The incorporation of two carbon-13 (¹³C) isotopes into the acetate moiety provides a distinct mass shift, enabling its use as a tracer in various biological and chemical studies. Stable isotope labeling is a powerful technique that allows for the elucidation of metabolic pathways, the quantification of metabolite turnover, and the investigation of biosynthetic routes without the safety concerns associated with radioactive isotopes. This guide



will focus on the technical aspects of **2-Methylbutyl acetate-13C2**, providing essential data and methodologies for its effective use in a research setting.

Chemical and Physical Properties

The fundamental properties of **2-Methylbutyl acetate-13C2** are summarized below. Data for the unlabeled analogue is also provided for comparison.

Property	2-Methylbutyl acetate-13C2	2-Methylbutyl acetate (unlabeled)	
Molecular Formula	C5 ¹³ C2H14O2	C7H14O2	
Molecular Weight	132.17 g/mol	130.18 g/mol [1]	
Appearance	Colorless liquid (expected)	Colorless to pale yellow liquid[2]	
Boiling Point	~138 °C at 741 mmHg (expected)	138 °C at 741 mmHg[3][4]	
Density	~0.876 g/mL at 25 °C (expected)	0.876 g/mL at 25 °C[1][4]	
Refractive Index	~1.401 at 20 °C (expected)	n20/D 1.401[3][4]	
CAS Number	Not available	624-41-9[1][2]	

Synthesis and Purification

While **2-Methylbutyl acetate-13C2** is commercially available, understanding its synthesis provides insight into potential impurities and handling considerations. The most common method for synthesizing esters is the Fischer esterification.

General Synthesis Protocol: Fischer Esterification

The synthesis of **2-Methylbutyl acetate-13C2** would typically involve the reaction of 2-methyl-1-butanol with acetic acid-¹³C₂, catalyzed by a strong acid such as sulfuric acid.

Reaction:



 $CH_3^{13}COOH + (CH_3)_2CHCH_2CH_2OH H_2SO_4 \rightleftharpoons CH_3^{13}COOCH_2CH_2CH(CH_3)_2 + H_2O$

Detailed Methodology:

- Reactant Mixing: In a round-bottom flask, equimolar amounts of 2-methyl-1-butanol and acetic acid-¹³C₂ are combined. A catalytic amount of concentrated sulfuric acid (typically a few drops) is carefully added.
- Reflux: The reaction mixture is heated to reflux for several hours to reach equilibrium. The temperature is maintained at the boiling point of the alcohol.
- Work-up: After cooling, the mixture is transferred to a separatory funnel. It is washed sequentially with water to remove the acid catalyst and any unreacted alcohol, and then with a sodium bicarbonate solution to neutralize any remaining acid.
- Drying: The organic layer is separated and dried over an anhydrous salt, such as magnesium sulfate or sodium sulfate.
- Purification: The final product is purified by fractional distillation to separate the ester from any remaining starting materials and byproducts.[5][6]

Purification of Labeled Esters

Purification of isotopically labeled esters is critical to ensure the accuracy of subsequent experiments. High-performance liquid chromatography (HPLC) or gas chromatography (GC) are often employed for final purification and to assess isotopic enrichment.

Analytical Characterization Mass Spectrometry (MS)

Mass spectrometry is the primary analytical technique for detecting and quantifying isotopically labeled compounds. The two additional mass units of **2-Methylbutyl acetate-13C2** provide a clear distinction from its unlabeled counterpart.

Expected Fragmentation Pattern:



The mass spectrum of unlabeled 2-methylbutyl acetate shows characteristic fragments.[7][8] For the ¹³C₂-labeled version, the masses of fragments containing the acetate moiety will be shifted by +2 m/z.

m/z (unlabeled)	Proposed Fragment Ion	m/z (¹³C₂-labeled)	Proposed Fragment Ion
130	[M] ⁺	132	[M] ⁺
70	[C5H10]+	70	[C5H10] ⁺
55	[C4H7]+	55	[C4H7] ⁺
43	[CH₃CO] ⁺	45	[¹³ CH ₃ ¹³ CO] ⁺

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information.

- ¹H NMR: The proton NMR spectrum is expected to be very similar to the unlabeled compound, with characteristic shifts for the methyl, methylene, and methine protons.[7][9]
- 13C NMR: The carbon-13 NMR spectrum will show distinct signals for the two labeled carbon atoms in the acetate group. The chemical shifts of the carbonyl and methyl carbons of the acetate moiety will be readily identifiable.[7][10][11][12]

Applications in Metabolic Research

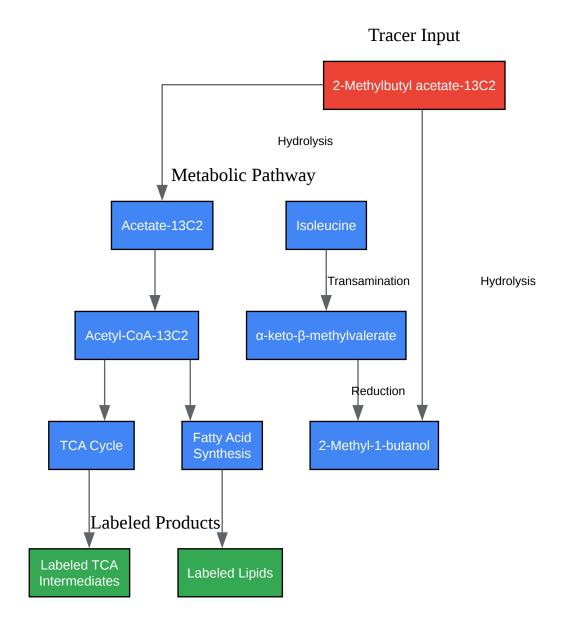
2-Methylbutyl acetate-13C2 can be used as a tracer to study various metabolic pathways, particularly those involving the biosynthesis of branched-chain fatty acids and esters. The labeled acetate can be traced as it is incorporated into larger molecules.

General Workflow for Stable Isotope Tracing

A typical experimental workflow for using **2-Methylbutyl acetate-13C2** as a metabolic tracer is outlined below.[2][13][14][15]







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